In-depth Technical Guide: Synthesis and Characterization of CAS 1245816-13-0

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Compound of Interest

Compound Name:	*3-(4-(Tributylstannyl)thiazol-2-yl)oxetan-3-ol*
CAS No.:	*1245816-13-0*
Cat. No.:	*B568058*

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A comprehensive guide for researchers, scientists, and drug development professionals on the synthesis and characterization of **3-(4-(Tributylstannyl)thiazol-2-yl)oxetan-3-ol**.

Disclaimer: Publicly available scientific literature and patents do not contain specific details on the synthesis and biological characterization of the compound with CAS number 1245816-13-0, identified as **3-(4-(Tributylstannyl)thiazol-2-yl)oxetan-3-ol**. The information presented herein is a generalized guide based on established synthetic methodologies for structurally related thiazole and organostannane compounds. The experimental protocols and characterization data are hypothetical and serve as a strategic guide for researchers aiming to synthesize and characterize this specific molecule.

Compound Identification

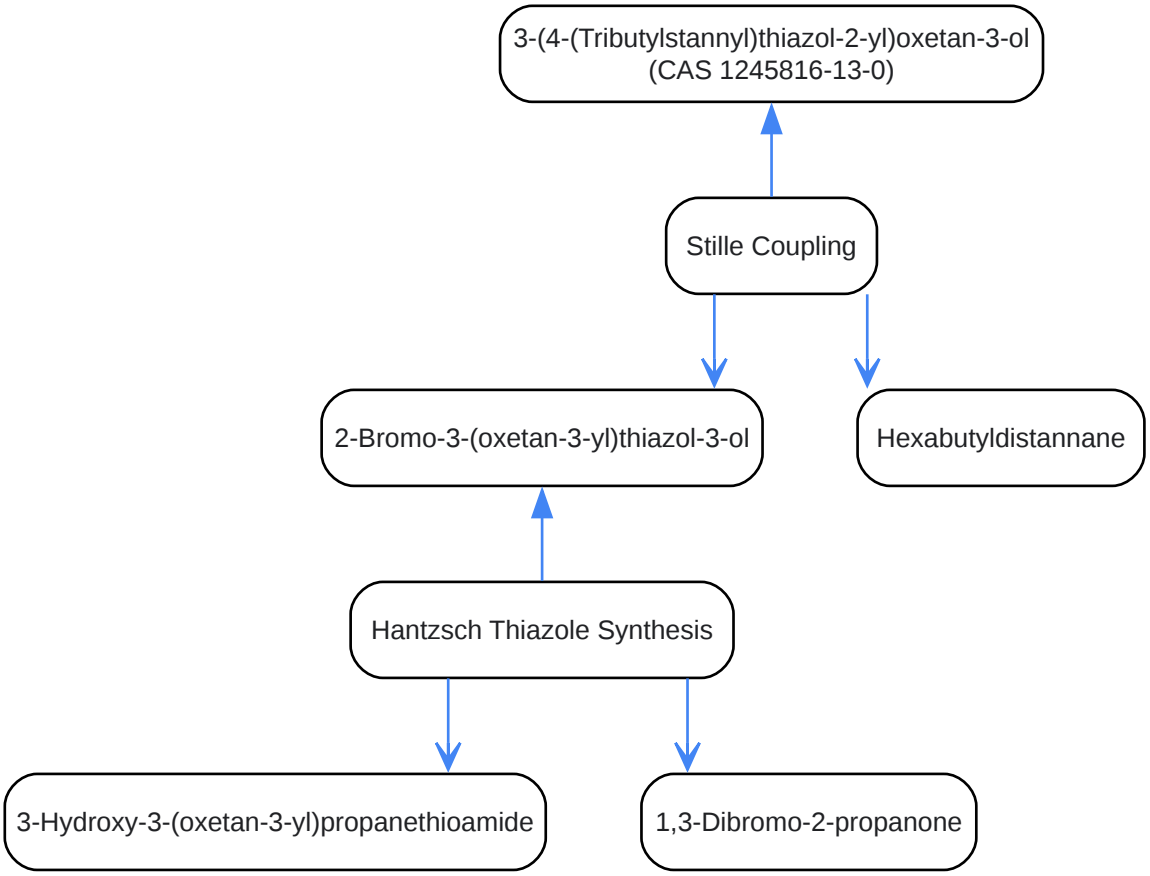
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Identifier	Value
CAS Number	1245816-13-0
Chemical Name	3-(4-(Tributylstannyl)thiazol-2-yl)oxetan-3-ol
Molecular Formula	C18H33NO2SSn
Molecular Weight	446.24 g/mol

Hypothetical Synthesis Pathway

A plausible synthetic route for **3-(4-(Tributylstannyl)thiazol-2-yl)oxetan-3-ol** would likely involve a multi-step process. A key strategy would be the initial synthesis of a substituted oxetane precursor, followed by the formation of the thiazole ring, and finally the introduction of the tributylstannyl group. A common and versatile method for thiazole synthesis is the Hantzsch thiazole synthesis.

Proposed Retrosynthetic Analysis:



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Caption: Retrosynthetic analysis for the proposed synthesis of CAS 1245816-13-0.

Experimental Protocols (Hypothetical)

Step 1: Synthesis of a Thiazole Precursor via Hantzsch Synthesis

- Reaction Setup: To a solution of an appropriate thioamide derivative in a suitable solvent such as ethanol or tetrahydrofuran (THF), add an equimolar amount of an α-haloketone.
- Reaction Conditions: The reaction mixture is typically stirred at room temperature or heated under reflux for several hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Work-up and Purification: Upon completion, the solvent is removed under reduced pressure. The residue is then dissolved in an organic solvent (e.g., ethyl acetate) and washed with a saturated sodium bicarbonate solution and brine. The organic layer is dried over anhydrous sodium sulfate and concentrated. The crude product is purified by column chromatography on silica gel.

Step 2: Stannylation of the Thiazole Ring

- Reaction Setup: The purified thiazole derivative from the previous step is dissolved in an anhydrous, aprotic solvent like THF or dioxane in an inert atmosphere (e.g., under argon or nitrogen).
- Reagents: To this solution, a palladium catalyst (e.g., Pd(PPh3)4) and a source of the tributyltin group, such as hexabutyldistannane, are added.
- Reaction Conditions: The reaction mixture is heated to reflux and stirred for several hours until the starting material is consumed (monitored by TLC or GC-MS).
- Work-up and Purification: After cooling to room temperature, the reaction mixture is filtered through a pad of celite to remove the palladium catalyst. The filtrate is concentrated, and the resulting residue is purified by column chromatography to yield the final product, **3-(4-(Tributylstannyl)thiazol-2-yl)oxetan-3-ol**.

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Physicochemical Characterization

Once synthesized, a thorough characterization of the compound is essential to confirm its identity, purity, and structure.

Analytical Technique	Expected Data/Information
Nuclear Magnetic Resonance (NMR)	^{1}H NMR: Chemical shifts and coupling constants for the protons on the tributyl groups, the oxetane ring, and the thiazole ring. ^{13}C NMR: Chemical shifts for all carbon atoms in the molecule. ^{119}Sn NMR: Chemical shift characteristic of the tin atom, confirming the presence of the stannyl group.
Mass Spectrometry (MS)	Determination of the molecular weight of the compound. High-resolution mass spectrometry (HRMS) would provide the exact mass, confirming the elemental composition.
High-Performance Liquid Chromatography (HPLC)	Assessment of the purity of the synthesized compound.
Infrared (IR) Spectroscopy	Identification of functional groups present in the molecule, such as the hydroxyl (-OH) group from the oxetane ring and the C=N and C-S bonds of the thiazole ring.
Elemental Analysis	Determination of the percentage composition of carbon, hydrogen, nitrogen, and sulfur, to be compared with the calculated values for the molecular formula.

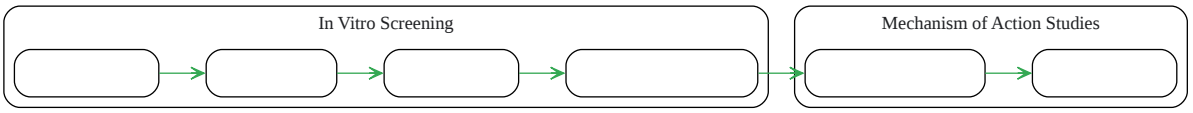
Potential Biological Significance and Signaling Pathways

The biological activity of **3-(4-(Tributylstannyl)thiazol-2-yl)oxetan-3-ol** is not documented. However, the thiazole moiety is a common scaffold in many biologically active compounds with

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a wide range of therapeutic applications, including anticancer, antifungal, and anti-inflammatory agents. The tributylstannyl group makes the compound a versatile intermediate for further chemical modifications, particularly through palladium-catalyzed cross-coupling reactions like the Stille coupling. This would allow for the synthesis of a library of derivatives for drug discovery screening.

Hypothetical Experimental Workflow for Biological Evaluation:



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Caption: A generalized workflow for the biological evaluation of a novel chemical entity.

Should this compound exhibit interesting biological activity, further studies would be required to elucidate its mechanism of action and the specific signaling pathways it modulates. This would typically involve techniques such as western blotting, quantitative PCR, and proteomics to identify the molecular targets and downstream effects of the compound.

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